

# Personal protective equipment for handling (Rac)-Golgicide A

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## Compound of Interest

Compound Name: (Rac)-Golgicide A

Cat. No.: B105603

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## Essential Safety and Handling Guide for (Rac)-Golgicide A

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **(Rac)-Golgicide A**. The following procedures are designed to ensure safe handling, use, and disposal of this compound in a laboratory setting.

**(Rac)-Golgicide A** is the racemic mixture of Golgicide A, a potent and specific inhibitor of the cis-Golgi ADP-ribosylation factor guanine nucleotide exchange factor (ArfGEF) GBF1.<sup>[1][2]</sup> It is classified as an eye irritant. Adherence to the following personal protective equipment (PPE) and handling protocols is mandatory to minimize risk.

## Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against chemical exposure. The following table summarizes the required PPE for handling **(Rac)-Golgicide A**.

PPE Category	Item	Specification
Eye Protection	Safety Glasses	ANSI Z87.1 certified, with side shields
Chemical Goggles	Required when there is a splash hazard	
Hand Protection	Gloves	Nitrile, disposable
Body Protection	Laboratory Coat	Standard, long-sleeved
Respiratory	Not generally required	Use in a well-ventilated area. A fume hood is recommended for handling the solid form or creating stock solutions.

## Hazard Identification and Precautionary Measures

**(Rac)-Golgicide A** is classified with the GHS07 pictogram, indicating it is an irritant.

Hazard Statement	Precautionary Statements
H319: Causes serious eye irritation.	P264: Wash hands thoroughly after handling. P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention.

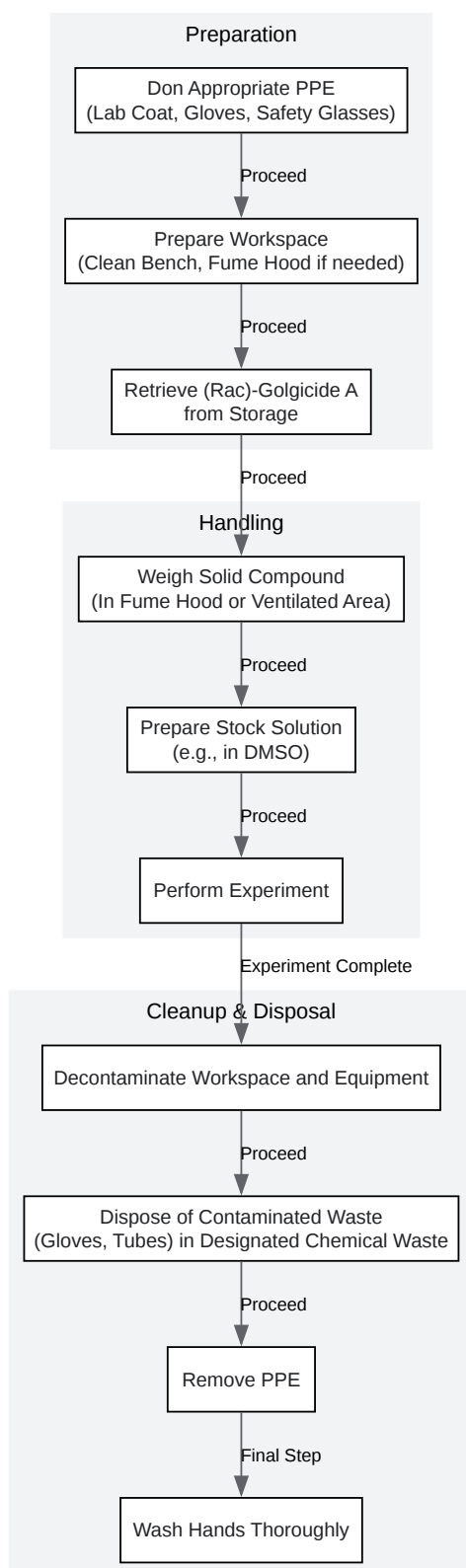
## Chemical and Physical Properties

A summary of the key physical and chemical properties of **(Rac)-Golgicide A** is provided below.

Property	Value
Molecular Formula	C <sub>17</sub> H <sub>14</sub> F <sub>2</sub> N <sub>2</sub>
Molecular Weight	284.30 g/mol
Form	Solid
Storage Temperature	Room temperature
Solubility	DMSO: >10 mg/mL

## Experimental Workflow for Handling (Rac)-Golgicide A

The following diagram outlines the standard procedure for handling **(Rac)-Golgicide A** in a laboratory setting, from receiving to disposal.



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**Caption:** Standard operating procedure for handling (Rac)-Golgicide A.

## Disposal Plan

All waste materials contaminated with **(Rac)-Golgicide A** must be disposed of as chemical waste in accordance with institutional and local regulations. This includes:

- Solid Waste: Contaminated gloves, weigh boats, and other disposable materials should be collected in a designated, labeled solid chemical waste container.
- Liquid Waste: Unused solutions of **(Rac)-Golgicide A** and contaminated solvents should be collected in a designated, labeled liquid chemical waste container. Do not pour down the drain.

Always consult your institution's Environmental Health and Safety (EHS) department for specific disposal guidelines.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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